Application Note: Analytical Characterization of 2-Methyl-3-nitrophenylacetic Acid

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Compound of Interest

Compound Name:	*2-Methyl-3-nitrophenylacetic Acid*
CAS No.:	*23876-15-5*
Cat. No.:	*B1355265*

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Executive Summary

This application note details the analytical framework for the characterization of **2-Methyl-3-nitrophenylacetic Acid** (CAS 23876-15-5), a critical intermediate in the synthesis of pharmaceutical heterocycles and specific non-steroidal anti-inflammatory drug (NSAID) precursors.[1]

The nitration of 2-methylphenylacetic acid yields the target 3-nitro isomer, but inherently produces regioisomeric impurities (4-nitro, 5-nitro, and 6-nitro analogues) that possess similar physicochemical properties.[1] This guide prioritizes regio-specificity, detailing an orthogonal approach using High-Resolution NMR for structural confirmation and a Gradient RP-HPLC method optimized for isomer resolution.

Physicochemical Profile & CQAs

Understanding the molecule's physical state is the first step in establishing system suitability.[1] [2]

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Table 1: Compound Specifications

Property	Specification	Notes
Chemical Name	2-Methyl-3-nitrophenylacetic Acid	
CAS Number	23876-15-5	
Molecular Formula		
Molecular Weight	195.17 g/mol	
Appearance	Off-white to pale yellow powder	Nitro compounds often exhibit yellowing due to charge transfer bands.[1][3]
Melting Point	132 – 136 °C	Sharp range indicates high purity.[1][2] Broadening suggests isomeric contamination.[1][2]
Solubility	DMSO, Methanol, Ethyl Acetate	Limited water solubility; requires pH adjustment (basic) for aqueous dissolution.[1][2]
pKa (Predicted)	~4.05	Carboxylic acid moiety.[1][2]

Critical Quality Attributes (CQAs)

- Regio-Purity: The presence of 4-nitro or 5-nitro isomers can alter the cyclization kinetics in downstream synthesis.[2]
- Moisture Content: As a carboxylic acid, the material is hygroscopic; excess water affects stoichiometric calculations in synthesis.[1][2]
- Residual Solvents: Nitration usually occurs in acetic anhydride or chlorinated solvents (DCM), which must be quantified.[1][2]

Protocol A: Structural Identification (Spectroscopy)

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Objective: To unequivocally confirm the position of the nitro group relative to the methyl and acetic acid moieties.[1][2]

A1. Infrared Spectroscopy (FTIR)

Methodology: KBr Pellet or ATR (Attenuated Total Reflectance).[1][2]

- Diagnostic Bands:
  - Carboxyl C=O: Strong band at 1700–1720 cm^{-1}.[1][2]
  - Nitro (

    ): Two characteristic bands.[1][2] Asymmetric stretch at ~1530 cm^{-1} and symmetric stretch at ~1350 cm^{-1}.[1][2]
  - OH Stretch: Broad absorption from 2500–3300 cm^{-1} (O-H stretching of carboxylic acid dimer).[1][2]

A2. Nuclear Magnetic Resonance (-NMR)

** Rationale:** Mass Spectrometry (MS) confirms the mass (195.17), but cannot easily distinguish regioisomers.[2] NMR coupling patterns are the gold standard for this differentiation.[1][2]

Sample Prep: Dissolve ~10 mg in 0.6 mL DMSO-

. Expected Chemical Shifts (

, ppm):

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Moiety	Shift (approx.)	Multiplicity	Integration	Structural Insight
-COOH	12.0 - 13.0	Broad Singlet	1H	Exchangeable with .[1]
Ar-H (C4)	7.8 - 8.0	Doublet (d)	1H	Deshielded by ortho-nitro group.[1][2]
Ar-H (C6)	7.4 - 7.6	Doublet (d)	1H	Ortho to acetic acid side chain.[1][2]
Ar-H (C5)	7.3 - 7.5	Triplet/dd	1H	Meta to both substituents; couples with C4 and C6.[1][2]
-CH2-	3.7 - 3.9	Singlet	2H	Benzylic methylene.[1][2]
-CH3	2.3 - 2.5	Singlet	3H	Aryl methyl group.[1][2]

Isomer Differentiation Logic:

- Target (2-Me, 3-NO2): The aromatic region shows a 1,2,3-trisubstituted pattern (3 adjacent protons).[1] You expect two doublets and one triplet (or double-doublet).[1][2]
- Impurity (2-Me, 4-NO2): The protons are at positions 3, 5,[1] 6. H3 and H5 are meta to each other; H5 and H6 are ortho.[1][2] The splitting pattern will differ significantly (singlet-like for H3, pair of doublets for H5/H6).

Protocol B: Purity Assessment (HPLC-UV)

Objective: Quantify the main peak and resolve regioisomeric impurities.

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Method Principles

Since the analyte is an organic acid, the mobile phase must be acidified (pH < 3.[1][2]0) to suppress ionization of the carboxylic acid (

vs

).[1][2] Ion suppression prevents peak tailing and ensures consistent retention on the hydrophobic C18 stationary phase.[1][2]

Chromatographic Conditions

- Instrument: HPLC with PDA/UV Detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: C18 End-capped,

  mm, 3.5 µm or 5 µm (e.g., Zorbax Eclipse Plus or Waters Symmetry).[1][2]
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[1][2][4]
- Detection: UV @ 215 nm (sensitive) and 254 nm (specific for nitro-aromatics).[1][2]
- Injection Volume: 5–10 µL.

Mobile Phase & Gradient[2]

- Solvent A: 0.1% Phosphoric Acid in Water (pH ~2.5).[1][2]
- Solvent B: Acetonitrile (HPLC Grade).[1][2]

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Time (min)	% Solvent A	% Solvent B	Phase
0.0	90	10	Equilibration
15.0	40	60	Linear Gradient
18.0	10	90	Wash
20.0	90	10	Re-equilibration
25.0	90	10	Stop

Procedure

- Standard Preparation: Accurately weigh 25 mg of **2-Methyl-3-nitrophenylacetic Acid** Reference Standard into a 50 mL volumetric flask. Dissolve in 50:50 Water:Acetonitrile.[1][2] Sonicate to ensure complete dissolution.[1][2]
- Sample Preparation: Prepare duplicate samples of the test article at the same concentration (0.5 mg/mL).
- System Suitability Test (SST):
  - Inject Standard solution 5 times.[1][2]
  - RSD of Area:

    .[1][2]
  - Tailing Factor:

    .[1][2]
  - Theoretical Plates:

    .[1][2]

Protocol C: Regioisomer Impurity Profiling

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Context: The synthesis involves the nitration of 2-methylphenylacetic acid.[1][2][5] The methyl group is an ortho/para director, and the acetic acid side chain is also an ortho/para director (weakly activating alkyl).[1][2]

- Target: Substitution at Position 3 (Ortho to Methyl).
- Major Impurities: Substitution at Position 4, 5, or 6.

Resolution Strategy: If the standard HPLC method (Protocol B) fails to resolve the 3-nitro and 4-nitro isomers (co-elution is common for positional isomers), employ Pentafluorophenyl (PFP) stationary phases.[1][2] PFP columns offer unique selectivity for aromatic isomers based on dipole-dipole interactions and

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stacking, often separating nitro-isomers that C18 cannot.[1][2]

Alternative Column: Phenomenex Kinetex F5 or Supelco Discovery HS F5.[1][2]

Analytical Workflow Diagram

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Caption: Analytical decision tree for the characterization and release of **2-Methyl-3-nitrophenylacetic Acid**, highlighting the contingency for isomer resolution.

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